

Technical Guide: Amodiaquine-d10 for Quantitative Bioanalysis

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Compound of Interest

Compound Name: Amodiaquine-d10

Cat. No.: B563043

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This technical guide provides essential information on **Amodiaquine-d10**, a deuterated analog of the antimalarial drug amodiaquine. It is primarily intended for researchers, scientists, and drug development professionals utilizing **Amodiaquine-d10** as an internal standard in quantitative bioanalytical methods.

Core Compound Data

Amodiaquine-d10 is a stable isotope-labeled form of amodiaquine, which is crucial for achieving high accuracy and precision in mass spectrometry-based quantification assays.

Parameter	Value	References
CAS Number	1189449-70-4	[1] [2] [3] [4]
Molecular Formula	C ₂₀ H ₁₂ D ₁₀ ClN ₃ O	[1]
Molecular Weight	365.9 g/mol	[4]
Synonyms	Camoquine-d10, Flavoquine-d10	
Primary Application	Internal standard for amodiaquine quantification by GC- or LC-MS	

Experimental Protocols: Quantification of Amodiaquine using Amodiaquine-d10

Amodiaquine-d10 is extensively used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods to quantify amodiaquine and its active metabolite, N-desethylamodiaquine, in biological matrices such as human plasma and dried blood spots.^{[1][2]}

Sample Preparation

The choice of sample preparation technique is critical for removing interfering substances from the biological matrix. Common methods include:

- Solid Phase Extraction (SPE): This technique is employed for its efficiency in cleaning up complex samples.
- Supported Liquid Extraction (SLE): This high-throughput method is advantageous for processing large numbers of samples.^{[2][5]}
- Protein Precipitation: While a simpler method, it may lead to ion suppression in the MS analysis due to residual matrix components.

Chromatographic Separation

Liquid chromatography is used to separate amodiaquine and its metabolites from other components before detection by mass spectrometry.

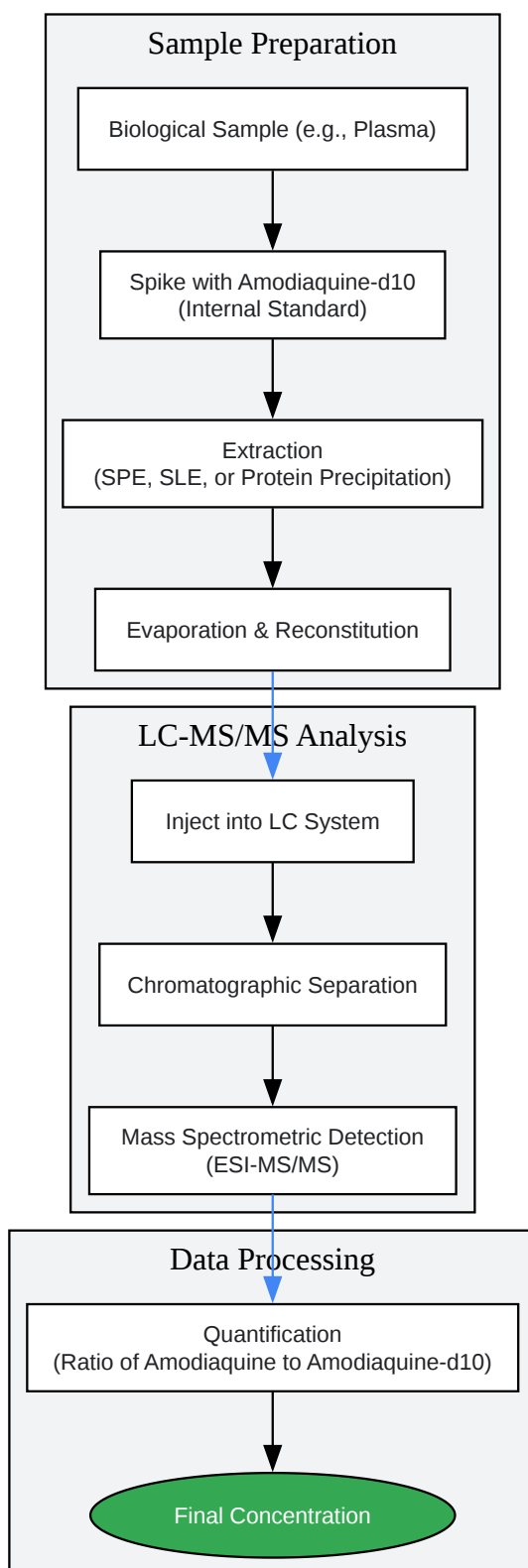
- Columns: Reversed-phase columns, such as Hypersil Gold (100 mm × 4.6 mm, 5 µm) or Zorbax SB-CN (50 mm × 4.6 mm, 3.5 µm), are commonly used.^[2]
- Mobile Phase: A typical mobile phase consists of a mixture of an organic solvent (e.g., acetonitrile) and an aqueous buffer (e.g., 2.0 mM ammonium formate with a pH of 2.5).

Mass Spectrometric Detection

A triple quadrupole mass spectrometer with an electrospray ionization (ESI) interface is frequently used for the detection and quantification of amodiaquine. The instrument is operated in selected reaction monitoring (SRM) mode to enhance selectivity and sensitivity.

Experimental Workflow Diagram

The following diagram illustrates a typical experimental workflow for the quantification of amodiaquine in a biological sample using **Amodiaquine-d10** as an internal standard.



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Caption: Bioanalytical workflow for amodiaquine quantification.

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